

"metatartaric acid CAS number and IUPAC nomenclature"

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Compound of Interest

Compound Name: Metatartaric acid

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Metatartaric Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Metatartaric acid, a polymeric derivative of L-tartaric acid, is a complex mixture of polyesters with a primary role as a crystallization inhibitor in the food industry. While its direct applications in drug development are not established, the underlying chemistry and the biodegradable nature of tartaric acid-based polymers offer significant relevance to pharmaceutical sciences and material science. This guide provides an in-depth exploration of **metatartaric acid**, covering its chemical identity, synthesis, and detailed analytical protocols. Furthermore, it delves into the broader context of tartaric acid-based polymers, highlighting their potential in biomedical applications, including drug delivery systems.

Chemical Identification and Nomenclature

Metatartaric acid is not a single compound but rather a polydisperse mixture of linear and cyclic polyesters derived from L-tartaric acid. Due to its polymeric and variable nature, its chemical identity is often described by its CAS number and a representative IUPAC name for one of its constituent molecules.

- CAS Number: 39469-81-3[1]

- Representative IUPAC Nomenclature: 2-[5-[carboxy(hydroxy)methyl]-3,6-dioxo-1,4-dioxan-2-yl]-2-hydroxyacetic acid

Physicochemical Properties

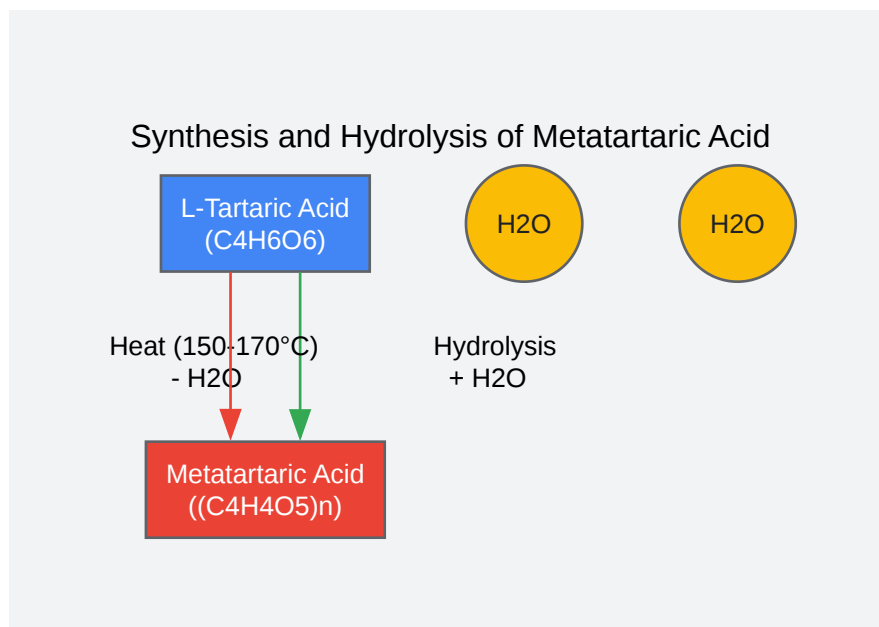
Metatartaric acid is typically a white to yellowish crystalline powder or solid mass.^[1] It is characterized by its high hygroscopicity and a faint caramel-like odor.^[1] Its properties are highly dependent on the degree of polymerization and esterification.

Property	Value
Molecular Formula	(C ₄ H ₄ O ₅) _n
Solubility	Freely soluble in water and ethanol. ^[1]
Appearance	White to yellowish crystalline powder or masses. ^[1]
Odor	Faint odor of caramel. ^[1]
Hygroscopicity	Very deliquescent. ^[1]
Optical Rotation (5 g/100 ml aq. soln.)	-34° to -41°
Weight Average Molecular Weight (M _w)	1.2–8.9 kDa
Number Average Molecular Weight (M _n)	0.25-3.52 kDa
Z-Average Molecular Weight (M _z)	3.4-40.9 kDa
Polydispersity Index (M _z /M _n)	1 to 50
Lead (Pb)	≤ 2 mg/kg
Arsenic (As)	≤ 3 mg/kg

Synthesis and Hydrolysis

Synthesis

Metatartaric acid is synthesized through the thermal dehydration of L-tartaric acid. This process involves intermolecular esterification, leading to the formation of a mixture of polyesters.



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Caption: Synthesis of **metatartaric acid** via thermal dehydration of L-tartaric acid and its subsequent hydrolysis.

Hydrolysis

Metatartaric acid is susceptible to hydrolysis, reverting to L-tartaric acid. The rate of hydrolysis is influenced by temperature and pH. In aqueous solutions, it hydrolyzes rapidly at elevated temperatures (e.g., 100°C) and more slowly at colder temperatures.

Experimental Protocols

Synthesis of Metatartaric Acid

Objective: To synthesize **metatartaric acid** through the thermal dehydration of L-tartaric acid.

Materials:

- L-tartaric acid
- Heating mantle or oil bath
- Round-bottom flask

- Condenser (optional, for reactions under reduced pressure)
- Vacuum pump (optional)

Procedure:

- Place L-tartaric acid in a round-bottom flask.
- Heat the flask to a temperature between 150°C and 170°C using a heating mantle or oil bath. The reaction can be carried out at atmospheric or reduced pressure.
- Maintain this temperature for a sufficient duration to achieve the desired degree of esterification. The reaction progress can be monitored by measuring the amount of water collected or by analyzing samples for their esterification index.
- Once the reaction is complete, cool the molten product to room temperature. The resulting solid is **metatartaric acid**.
- The product can be ground into a powder for storage and use. Due to its hygroscopic nature, it should be stored in a desiccator.

Determination of Degree of Esterification

Objective: To quantify the degree of esterification of **metatartaric acid** through titration.

Principle: This method involves two titrations. The first determines the free carboxylic acid groups. The second, after saponification with a known excess of sodium hydroxide, determines the total carboxylic acid groups (free and esterified). The difference allows for the calculation of the esterified acid content.

Reagents:

- 1 M Sodium Hydroxide (NaOH) solution, standardized
- 0.5 M Sulfuric Acid (H₂SO₄) solution, standardized
- Bromothymol blue indicator solution

Procedure:

- Sample Preparation: Accurately weigh approximately 1.0 g of **metatartaric acid**, dissolve it in deionized water, and dilute to 50 mL in a volumetric flask.
- Titration of Free Acid:
 - Pipette 25.0 mL of the **metatartaric acid** solution into an Erlenmeyer flask.
 - Add 2-3 drops of bromothymol blue indicator.
 - Titrate with standardized 1 M NaOH solution until the solution turns from yellow to a persistent blue-green endpoint.
 - Record the volume of NaOH used (V1).
- Saponification and Titration of Total Acid:
 - To the titrated solution from the previous step, add a known excess of standardized 1 M NaOH solution (e.g., 20.0 mL).
 - Stopper the flask and allow it to stand at room temperature for at least 2 hours to ensure complete saponification of the esters.
 - Titrate the excess NaOH with standardized 0.5 M H₂SO₄ solution until the bromothymol blue indicator returns to a yellow endpoint.
 - Record the volume of H₂SO₄ used (V2).
- Calculation: The degree of esterification can be calculated based on the volumes of titrants used.

Relevance to Drug Development and Polymer Science

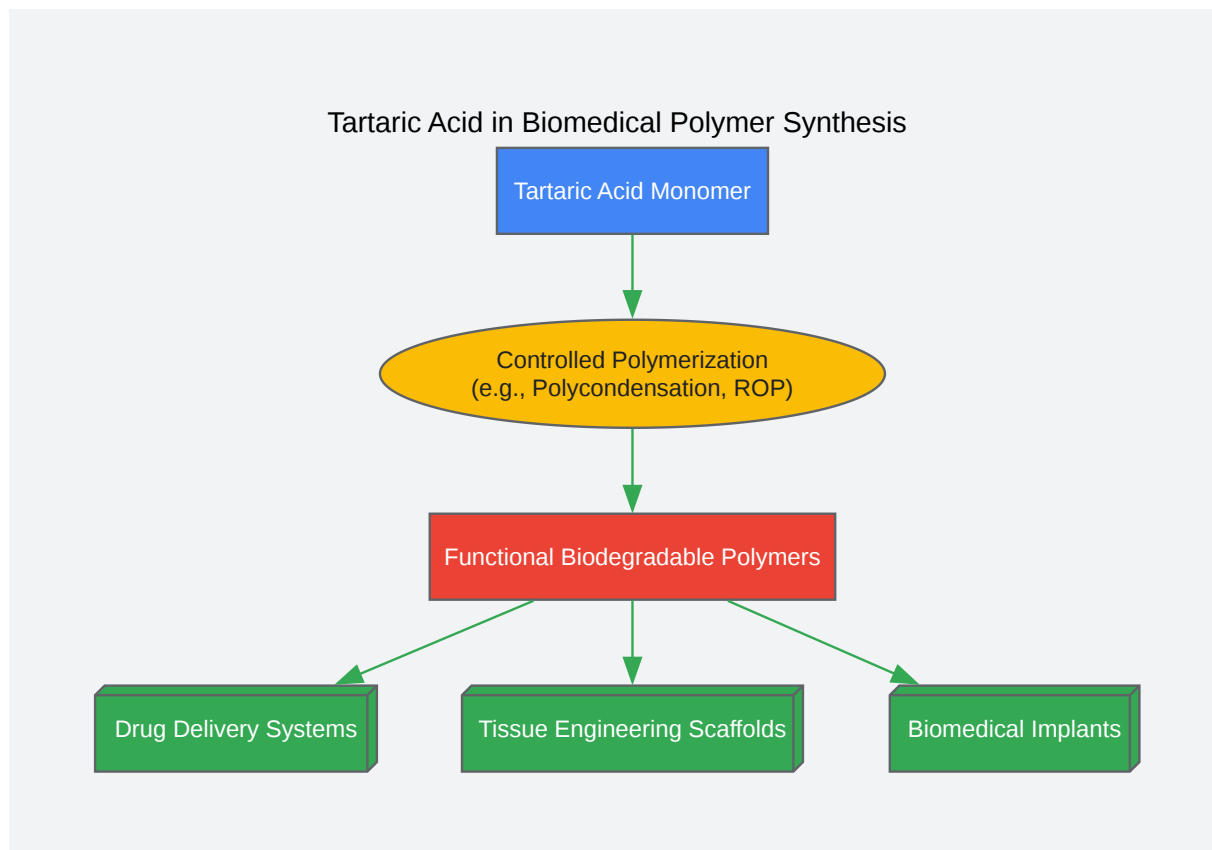
While **metatartaric acid**'s direct application is in oenology, the chemistry of tartaric acid-based polyesters is highly relevant to researchers in drug development and polymer science. Tartaric

acid is a readily available, chiral, and biocompatible monomer, making it an attractive building block for creating biodegradable and functional polymers for biomedical applications.[\[2\]](#)[\[3\]](#)

Potential Applications of Tartaric Acid-Based Polymers:

- **Drug Delivery Systems:** The polyester backbone can be designed to be biodegradable, allowing for the controlled release of encapsulated therapeutic agents.[\[3\]](#) The pendant hydroxyl and carboxyl groups can be functionalized to attach drugs or targeting moieties.
- **Biomaterials and Tissue Engineering:** The biocompatibility of tartaric acid makes its polymers suitable for creating scaffolds for tissue regeneration.[\[3\]](#)
- **Biodegradable Plastics:** Tartaric acid can be incorporated into bioplastic formulations to enhance their biodegradability and mechanical properties.[\[4\]](#)[\[5\]](#)

The synthesis of these advanced polymers often involves more controlled polymerization techniques than the simple thermal condensation used for **metatartaric acid**, such as ring-opening polymerization or polycondensation with other monomers to tailor the polymer's properties.[\[6\]](#)



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Caption: Role of tartaric acid as a monomer in synthesizing functional polymers for biomedical applications.

Conclusion

Metatartaric acid, defined by its CAS number 39469-81-3, is a complex polyester with a well-established role in the food industry. For researchers and scientists, a deeper understanding of its synthesis, properties, and analytical characterization provides a foundation for exploring the broader potential of tartaric acid-derived polymers. The biocompatibility, chirality, and functionality of tartaric acid make it a valuable platform for the development of advanced biodegradable materials with significant promise in drug delivery and biomedical engineering.

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